

Mass Spectrometry Profiling of (4-Butoxy-3-methylphenyl)methanol: A Comparative Fragmentation Guide

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Compound of Interest

Compound Name: (4-Butoxy-3-methylphenyl)methanol

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Chemical Identity & Context

- Compound: **(4-Butoxy-3-methylphenyl)methanol**
- Molecular Formula: $C_{12}H_{18}O_2$
- Molecular Weight: 194.27 Da
- Core Structure: A benzyl alcohol core substituted with a methyl group at the meta position and an n-butoxy ether chain at the para position.
- Relevance: Critical in impurity profiling for pharmaceutical development. The stability of the ether linkage and the lability of the benzylic hydroxyl group make it a model compound for studying fragmentation kinetics in alkyl-aryl ethers.

Experimental Methodology (Recommended)

To replicate the fragmentation patterns described, the following experimental conditions are standard for establishing spectral fingerprints.

Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

- Inlet Temperature: 250°C (Splitless mode recommended for trace analysis).
- Column: Rxi-5Sil MS or equivalent (30m x 0.25mm ID, 0.25µm film).
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Ionization: Electron Impact (EI) at 70 eV.
- Source Temperature: 230°C.
- Scan Range: 40–300 m/z.

Why this protocol? The use of 70 eV EI is the industry standard for library matching. Lower energies (e.g., 20 eV) may suppress the diagnostic McLafferty rearrangement required to distinguish the n-butoxy chain from the tert-butoxy isomer.

Fragmentation Analysis (Mechanism & Pathways)

The mass spectrum of **(4-Butoxy-3-methylphenyl)methanol** is dominated by two competing fragmentation mechanisms: Ether Side-Chain Cleavage and Benzylic Hydroxyl Elimination.

Pathway A: The Ether Cleavage (Diagnostic)

The most distinct feature of the n-butoxy derivative is the McLafferty Rearrangement involving the alkyl ether chain.

- Mechanism: A gamma-hydrogen from the butyl chain transfers to the ether oxygen via a six-membered transition state.
- Result: Elimination of a neutral butene molecule (C₄H₈, 56 Da).

- Product Ion: A radical cation at m/z 138 (corresponding to the 4-hydroxy-3-methylbenzyl alcohol radical cation).
- Significance: This transition is not possible for the methoxy analog and is mechanistically distinct in tert-butoxy isomers (which favor direct radical loss).

Pathway B: Benzylic Loss

Typical of benzyl alcohols, the molecular ion loses the hydroxyl group or water.

- Loss of OH (M-17): Generates the resonance-stabilized benzyl cation at m/z 177.
- Loss of H₂O (M-18): Generates a styrene-like radical cation at m/z 176.

Pathway C: Secondary Fragmentation

The fragment at m/z 138 (from Pathway A) further degrades:

- Loss of OH (138 → 121): Formation of the hydroxy-methyl-benzyl cation.
- Ring Expansion: The m/z 121 ion often rearranges to a hydroxytropylium ion, a stable aromatic system characteristic of alkylbenzenes.

Comparative Analysis: Alternatives & Isomers

This section objectively compares the target compound with its most common "interfering" alternatives in a drug development context.

Table 1: Spectral Fingerprint Comparison

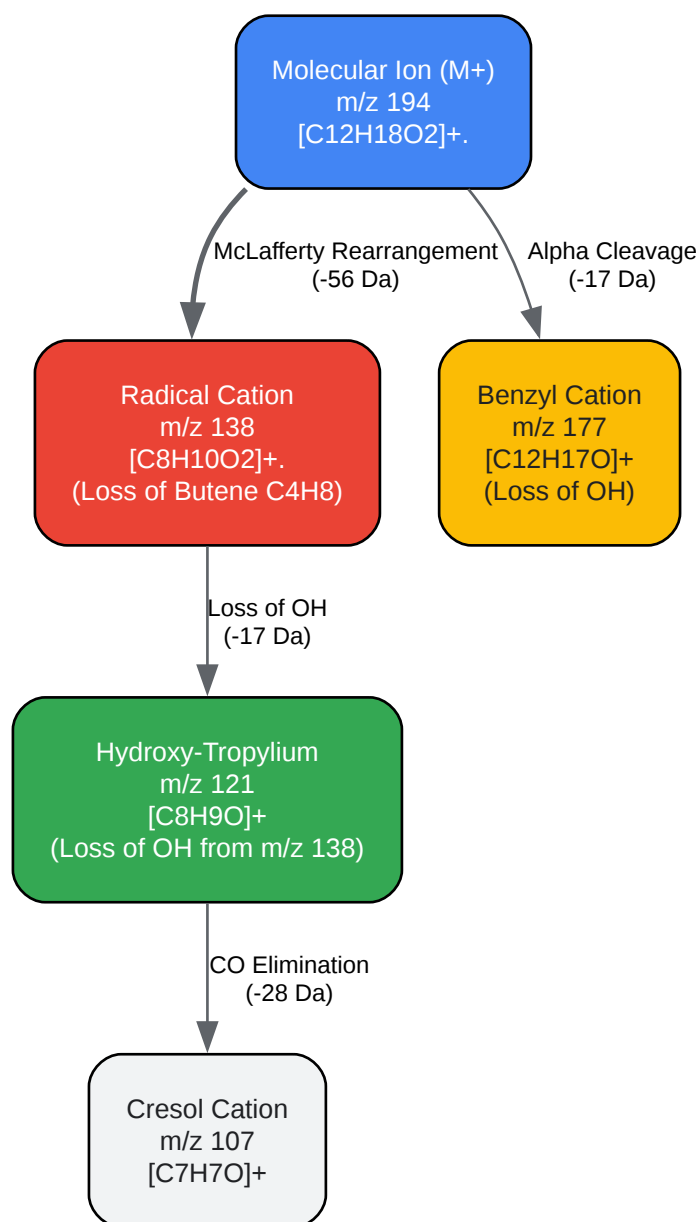
Feature	(4-Butoxy-3-methylphenyl)methanol	(4-tert-Butoxy-3-methylphenyl)methanol	(4-Methoxy-3-methylphenyl)methanol
CAS Number	Generic/Impurity	51503-08-3	114787-91-6
Molecular Ion (M+)	194 Da (Weak)	194 Da (Very Weak/Absent)	152 Da (Strong)
Base Peak (Typical)	m/z 138 (Loss of Butene)	m/z 57 (t-Butyl cation)	m/z 152 or 137 (M-15)
Key Neutral Loss	56 Da (C ₄ H ₈) via McLafferty	15 Da (CH ₃) or 56 Da (Isobutylene)	15 Da (CH ₃) or 30 Da (CH ₂ O)
Mechanism Note	Gamma-H transfer enables clean alkene loss.	Steric bulk drives formation of stable t-butyl cation (m/z 57).	No alkene loss possible; alpha-cleavage dominates.

Comparative Insight

- **Differentiation from tert-Butoxy:** If your spectrum shows a dominant peak at m/z 57, you are likely analyzing the tert-butoxy isomer. The n-butoxy isomer preserves the aromatic ring fragment (m/z 138) as the major ion because the charge remains on the oxygen-containing aromatic system after the McLafferty rearrangement.
- **Differentiation from Methoxy:** The methoxy analog (M+ 152) is 42 Da lighter. It cannot lose 56 Da. If you see a loss of 56 Da from a parent of 194, it confirms the presence of a butyl chain (or longer) with available gamma-hydrogens.

Visualization of Fragmentation Pathways[1][2]

The following diagram illustrates the primary fragmentation cascade for **(4-Butoxy-3-methylphenyl)methanol** under Electron Impact (EI) conditions.



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Caption: Primary EI fragmentation pathways showing the diagnostic McLafferty rearrangement (m/z 194 → 138).

References

- National Institute of Standards and Technology (NIST). Mass Spectrum of 4-Methoxybenzyl alcohol, TMS derivative. NIST Chemistry WebBook, SRD 69. Available at: [\[Link\]](#)

- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra (4th ed.). University Science Books. (Standard reference for McLafferty rearrangement mechanisms in alkyl aryl ethers).
- PubChem.(4-Methoxy-3-methylphenyl)methanol Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
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